

# A Technical Guide to the Physicochemical Characteristics of Tricyclodecenyl Acetate

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## Compound of Interest

Compound Name: Verdyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of tricyclodecenyl acetate, a widely used fragrance ingredient. The information is compiled to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment. This document summarizes key quantitative data, outlines experimental methodologies for its characterization, and provides visualizations of relevant assessment workflows.

## Physicochemical Properties

Tricyclodecenyl acetate is a colorless to pale yellow viscous liquid known for its characteristic floral, green, and woody odor[1][2][3][4]. It is a mixture of isomers, and various CAS Numbers are associated with it, the most common being 5413-60-5 and 2500-83-6[1][3]. It is primarily used as a fragrance ingredient in a variety of consumer products, including perfumes, soaps, and detergents[1][3][4].

## Quantitative Physicochemical Data

The following tables summarize the key quantitative data for tricyclodecenyl acetate, compiled from various sources. It is important to note that due to its isomeric nature, some variations in reported values exist.

Table 1: General and Physical Properties of Tricyclodecenyl Acetate

Property	Value	References
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	[1][2]
Molecular Weight	192.25 g/mol	[2]
Appearance	Colorless to pale yellow, viscous liquid	[1][2]
Odor	Floral, green, soapy, cedar, pine, woody	[2]
Boiling Point	~258.4 - 288.25 °C	[2][5]
Density	~1.024 - 1.12 g/cm <sup>3</sup>	[2][5]
Refractive Index	~1.4820 - 1.5100	[2][6][7]
Vapor Pressure	~2.84 Pa at 25°C	[2][8]
Flash Point	> 93 °C (> 200 °F)	[2][7][9]
Water Solubility	Insoluble (10 µg/L at 30°C)	[2][10]
Solubility in Organic Solvents	Soluble in ethanol and oils	[2][8]
LogP (Octanol/Water Partition Coefficient)	~0.924 - 3.6	[2][10]

Table 2: Toxicological Data for Tricyclodecenyl Acetate

Endpoint	Result	References
Acute Oral LD <sub>50</sub> (rat)	> 5 g/kg	[2][10]
Acute Dermal LD <sub>50</sub> (rabbit)	> 5 g/kg	[2]
Genotoxicity (Ames Test)	Not genotoxic	[11]
Skin Sensitization	No safety concerns at current use levels	[11]
Phototoxicity/Photoallergenicity	Not phototoxic/photoallergenic	[11]
Reproductive and Developmental Toxicity (NOAEL)	1000 mg/kg/day	[11]
Repeated Dose Toxicity (NOAEL)	464.1 mg/kg/day	[11]

## Experimental Protocols

Detailed, specific experimental protocols for the characterization of tricyclodecenyl acetate are often proprietary. However, the methodologies employed generally follow standardized international guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

## Determination of Physicochemical Properties

- Boiling Point:** The boiling point of fragrance ingredients like tricyclodecenyl acetate is typically determined using methods such as the Thiele tube method or simple distillation[12][13]. The principle involves heating the liquid and recording the temperature at which its vapor pressure equals the atmospheric pressure[14].
- Flash Point:** The flash point is a critical safety parameter indicating the lowest temperature at which the vapor of a substance will ignite. Standard methods include the Pensky-Martens Closed Cup (ASTM D93) and the Tag Closed Cup (ASTM D56) procedures[15][16][17]. These methods involve heating the sample in a controlled manner and introducing an ignition source to determine the flash point[16][18][19].

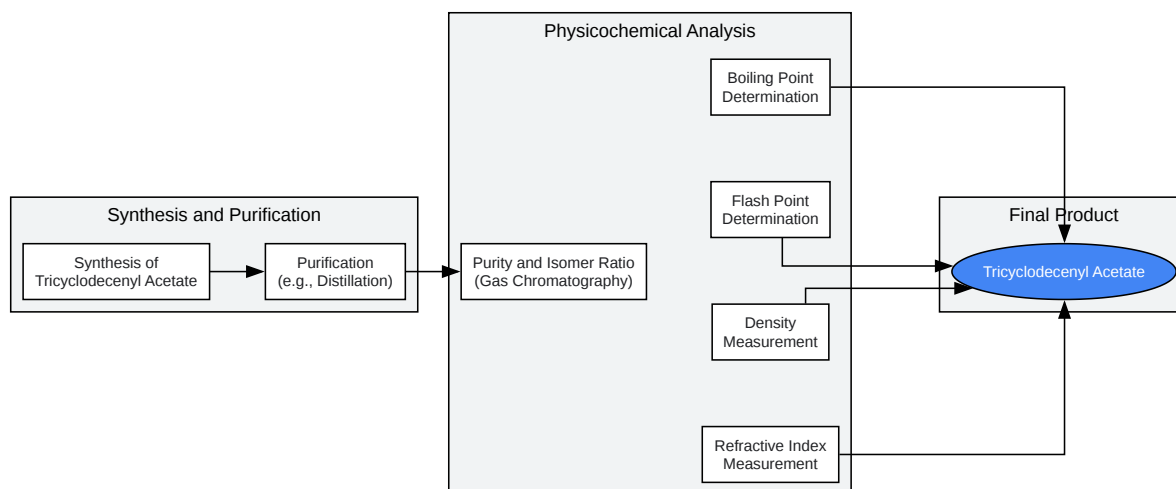
- Gas Chromatography (GC): Gas chromatography is a standard technique for assessing the purity of tricyclodecenyl acetate and quantifying its isomers[20][21]. A typical setup would involve a capillary column with a suitable stationary phase, a temperature-programmed oven, and a flame ionization detector (FID)[22][23].

## Toxicological Assessment

- Bacterial Reverse Mutation Test (Ames Test) - OECD Guideline 471: This test is used to assess the mutagenic potential of a substance. It utilizes specific strains of *Salmonella typhimurium* and *Escherichia coli* with mutations that render them unable to synthesize an essential amino acid[3][24][25]. The test substance is incubated with the bacteria, and a positive result is indicated by a significant increase in the number of revertant colonies that can grow on a medium lacking the essential amino acid[3][26][27]. The assay is conducted with and without a metabolic activation system (S9 mix) to mimic mammalian metabolism[24][26].
- Reproduction/Developmental Toxicity Screening Test - OECD Guideline 421: This screening study provides information on the potential effects of a substance on reproductive performance and fetal development[1][2][5][9]. The test substance is administered to male and female rats before and during mating, and to females throughout pregnancy and lactation[1][7]. Observations include effects on fertility, gestation, and offspring viability and growth[1][7].

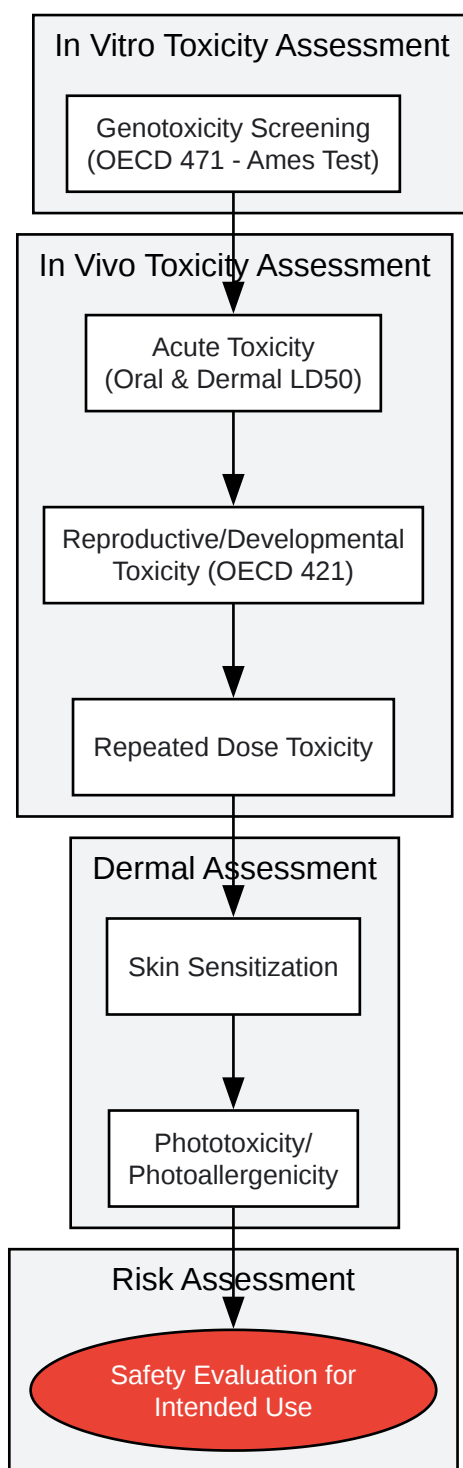
## Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the assessment of tricyclodecenyl acetate.



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Caption: Workflow for the synthesis and physicochemical characterization of tricyclodecenyl acetate.



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Caption: A logical workflow for the safety assessment of a fragrance ingredient like tricyclodecenyl acetate.

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